

# Wogonin's Impact on Cancer Cells: A Comparative Transcriptomic Analysis

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For researchers, scientists, and drug development professionals, understanding the molecular mechanisms of potential anticancer compounds is paramount. **Wogonin**, a flavonoid derived from the medicinal herb Scutellaria baicalensis, has demonstrated significant antitumor activity across various cancer types. This guide provides a comparative overview of the transcriptomic changes induced by **Wogonin** in cancer cells, supported by experimental data and detailed methodologies.

## **Quantitative Transcriptomic Data Summary**

While comprehensive quantitative data from a single comparative transcriptomic study of **Wogonin** across multiple cancer cell lines is not readily available in published literature, a summary of key gene expression changes observed in various studies is presented below. These tables are compiled from multiple sources and highlight **Wogonin**'s impact on crucial signaling pathways, apoptosis, and cell cycle regulation.

Table 1: Differentially Expressed Genes in Key Signaling Pathways Following **Wogonin**Treatment



| Signaling<br>Pathway | Gene        | Cancer Cell<br>Line(s)                  | Effect of<br>Wogonin | Reference(s) |
|----------------------|-------------|---|----------------------|--------------|
| PI3K/Akt             | Akt (p-Akt) | Pancreatic,<br>Gastric, Breast,<br>Lung | Downregulation       | [1][2]       |
| Bcl-2                | Pancreatic  | Downregulation                          | [1]                  |              |
| BAD                  | Pancreatic  | Upregulation                            | [1]                  |              |
| с-Мус                | Lung        | Downregulation                          | [2]                  |              |
| JAK/STAT             | STAT3       | Gastric                                 | Downregulation       |              |
| Wnt/β-catenin        | Cyclin D1   | Breast                                  | Downregulation       | _            |
| CDK9                 | Mcl-1       | Various                                 | Downregulation       |              |

Table 2: Wogonin's Effect on Apoptosis-Related Gene Expression

| Gene      | Cancer Cell Line(s) | Effect of Wogonin        | Reference(s) |
|-----------|---------------------|--------------------------|--------------|
| Bax       | Breast              | Upregulation             |              |
| PARP      | Breast              | Upregulation of cleavage | -            |
| Caspase-3 | Breast              | Upregulation of cleavage |              |
| c-FLIP    | Various             | Downregulation           | _            |
| TRAIL-R2  | Various             | Upregulation             |              |

Table 3: Wogonin's Effect on Cell Cycle-Related Gene Expression

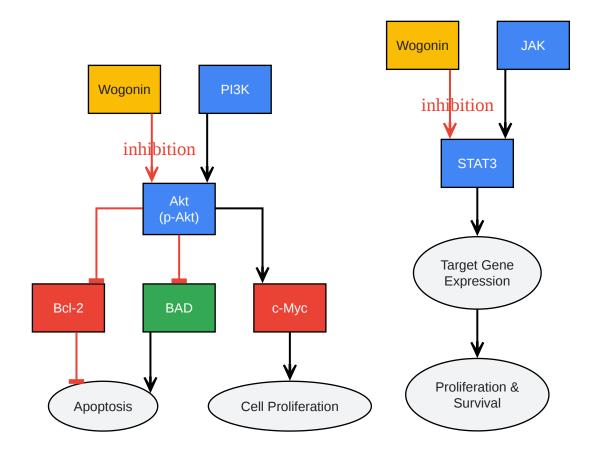


| Gene      | Cancer Cell Line(s)         | Effect of Wogonin | Reference(s) |
|-----------|-----------------------------|-------------------|--------------|
| p21       | Chronic Myeloid<br>Leukemia | Upregulation      |              |
| Cyclin D1 | Breast                      | Downregulation    |              |
| CDK1      | Gastric                     | Downregulation    |              |
| Cyclin B1 | Breast                      | Downregulation    | -            |

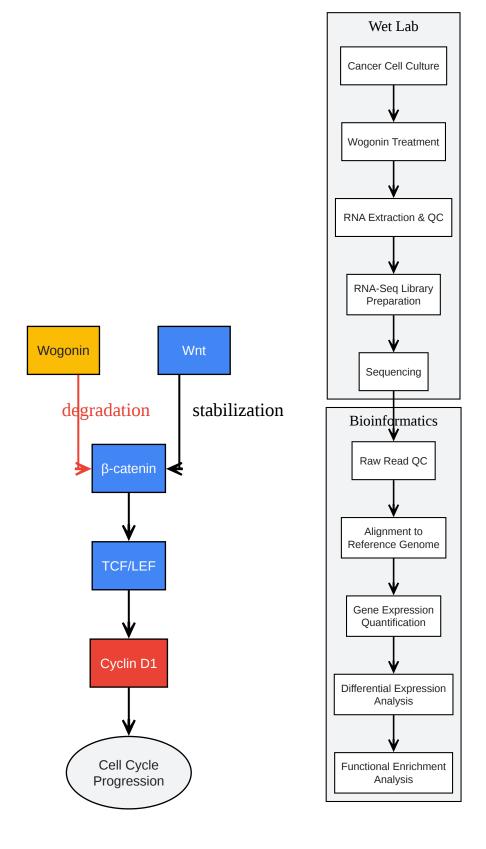
## **Key Signaling Pathways Modulated by Wogonin**

**Wogonin** exerts its anticancer effects by modulating several critical signaling pathways. The following diagrams illustrate the key interactions and the points of intervention by **Wogonin**.









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